

stability and storage conditions for (4,4-Difluorocyclohexyl)methanol

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Compound of Interest

Compound Name: (4,4-Difluorocyclohexyl)methanol

Cat. No.: B068231

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An In-Depth Technical Guide to the Stability and Storage of (4,4-Difluorocyclohexyl)methanol

This guide provides a comprehensive overview of the critical stability characteristics and optimal storage conditions for **(4,4-Difluorocyclohexyl)methanol**. As a key building block in modern drug discovery and materials science, ensuring the chemical integrity of this fluorinated alcohol is paramount for reproducible and reliable experimental outcomes. This document moves beyond generic recommendations to explain the underlying chemical principles that dictate its stability, offering field-proven insights and detailed protocols for its handling and quality assessment.

Physicochemical Profile and Chemical Identity

Understanding the fundamental properties of a compound is the first step in developing an effective stability and storage strategy. **(4,4-Difluorocyclohexyl)methanol** is a viscous, colorless to light yellow liquid whose structure is characterized by a cyclohexane ring featuring a geminal difluoride substitution and a primary alcohol functional group.

The presence of the highly electronegative fluorine atoms significantly influences the molecule's electronic properties and bond strengths. The carbon-fluorine (C-F) bond is one of the strongest single bonds in organic chemistry, with a bond energy of approximately 480 kJ/mol.^[1] This inherent strength confers exceptional thermal and chemical stability to the fluorinated portion of the molecule.^{[2][3]}

Table 1: Chemical and Physical Properties of (4,4-Difluorocyclohexyl)methanol

Property	Value	Source(s)
CAS Number	178312-48-6	[4] [5]
Molecular Formula	C ₇ H ₁₂ F ₂ O	[4] [5]
Molecular Weight	150.17 g/mol	[4] [5]
Appearance	Clear, colorless to yellow viscous liquid	[6]
Boiling Point	207-213 °C at 760 mmHg	[7]
Density	1.154 g/mL at 25 °C	[7]
Flash Point	101 °C (213.8 °F)	[7]
Refractive Index	n _{20/D} 1.431	[7]
GHS Hazards	Skin Irritation (Cat. 2), Eye Irritation (Cat. 2), STOT SE (Cat. 3)	[4]

Intrinsic Stability and Potential Degradation Pathways

The stability of **(4,4-Difluorocyclohexyl)methanol** is a tale of two functional groups: the robust gem-difluoro moiety and the more susceptible primary alcohol. While the C-F bonds are highly resistant to degradation, the hydroxymethyl group can be a site for oxidative and other reactions.

Oxidative Degradation

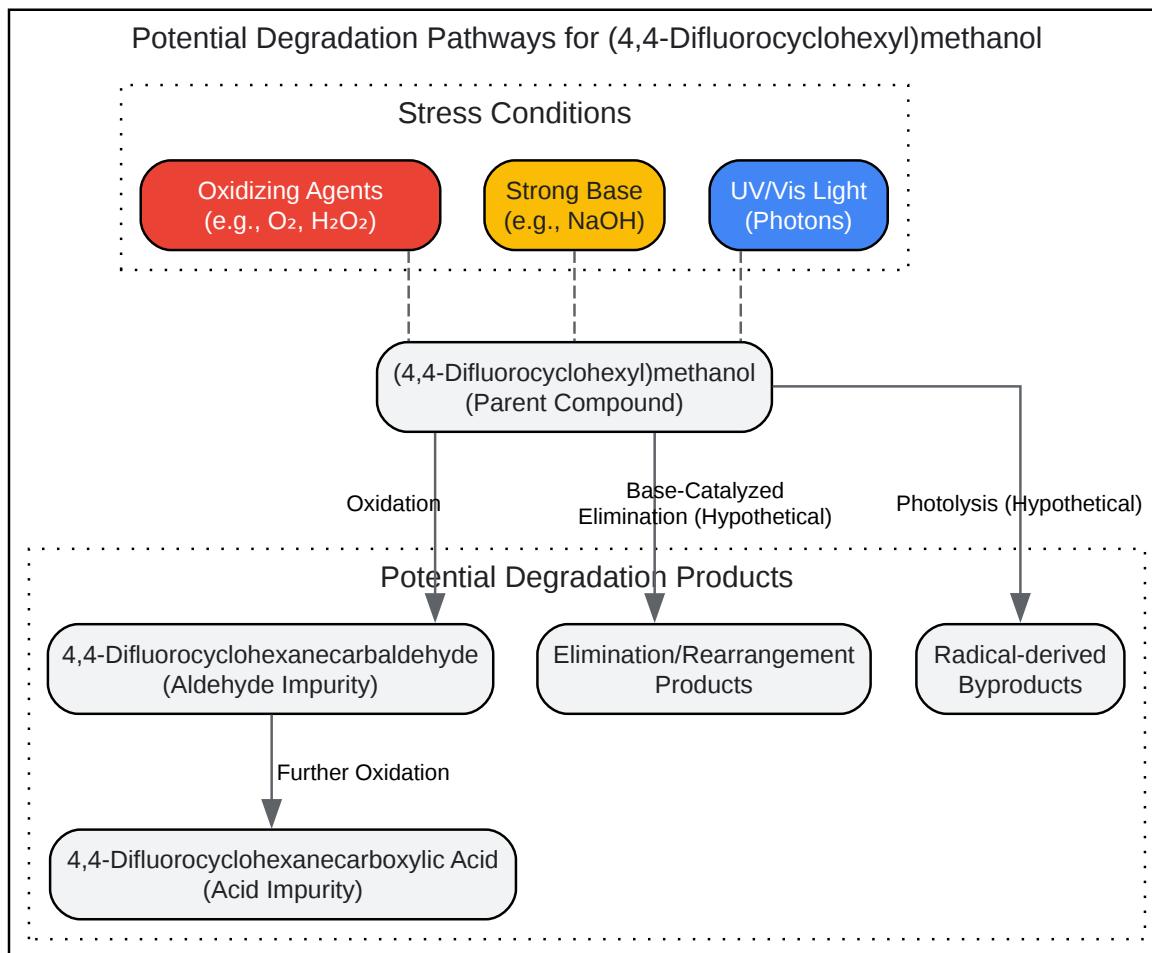
The primary alcohol is the most likely site of degradation under oxidative stress. This is a common pathway for many alcohol-containing compounds.[\[8\]](#) Exposure to atmospheric oxygen over long periods, especially if catalyzed by trace metal impurities or light, can lead to the formation of the corresponding aldehyde (4,4-difluorocyclohexanecarbaldehyde) and subsequently the carboxylic acid (4,4-difluorocyclohexanecarboxylic acid). The formation of these impurities can have significant consequences in downstream applications, particularly in polymerization reactions or when precise stoichiometry is required.

Hydrolytic and pH-Dependent Stability

The C-F bond is generally stable to hydrolysis. However, studies on related fluorinated alcohols have shown that elimination of hydrogen fluoride (HF) can occur under strong basic conditions, particularly where an intramolecular hydrogen bond can facilitate the process.^[9] While the specific structure of **(4,4-Difluorocyclohexyl)methanol** makes this less probable than in some linear fluorotelomer alcohols, exposure to strong bases should be avoided to mitigate any potential risk of elimination or other base-catalyzed side reactions. The compound is expected to be stable in neutral and mildly acidic aqueous solutions.

Photostability

Photostability testing is an integral part of stress testing for new chemical entities.^[10] While the saturated cyclohexyl ring does not possess chromophores that absorb significant UV-Vis light, impurities or the formulation matrix could act as photosensitizers. Direct exposure to high-intensity UV light could potentially initiate radical-based degradation. Studies on fluorinated pesticides have shown that while some C-F bonds are stable, others can be susceptible to photolytic cleavage, and aliphatic CF₂ groups can be retained in photoproducts.^[11] Therefore, protection from light is a prudent measure.



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Caption: Hypothetical degradation pathways for **(4,4-Difluorocyclohexyl)methanol**.

Recommended Storage and Handling Conditions

Based on the compound's physicochemical properties and potential degradation pathways, a multi-faceted approach to storage is required to ensure long-term stability.

Long-Term Storage Protocol

For maintaining the integrity of the material over months or years, the following conditions are recommended. The primary goal is to minimize exposure to oxygen, moisture, heat, and light.

Table 2: Recommended Long-Term Storage Conditions

Parameter	Condition	Rationale
Temperature	2–8 °C (Refrigerated)	Reduces the rate of potential oxidative degradation and minimizes vapor pressure.
Atmosphere	Inert Gas (Argon or Nitrogen)	Displaces atmospheric oxygen, directly inhibiting the primary oxidative degradation pathway of the alcohol group. [12]
Container	Amber Glass Vial with PTFE-lined Cap	Amber glass protects the compound from UV/Vis light, preventing potential photolytic degradation. [10] PTFE liners provide excellent chemical resistance and a tight seal against moisture and air ingress.
Moisture	Store in a dry environment	Prevents potential moisture-catalyzed reactions and is a general best practice for storing high-purity organic compounds.

In-Use Handling

When the material is in active use, adherence to proper laboratory procedures is critical to prevent contamination and degradation.

- Aliquotting: Upon receipt, it is advisable to aliquot the material into smaller, single-use vials under an inert atmosphere. This minimizes the number of times the main stock container is opened, reducing cumulative exposure to air and moisture.
- Equilibration: Before opening, allow the refrigerated container to equilibrate to room temperature. This prevents condensation of atmospheric moisture onto the cold surface of

the compound.

- Handling: Always handle the compound in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves, as the compound is an eye, skin, and respiratory irritant.[\[4\]](#)

Experimental Protocols for Stability Assessment

To empirically validate the stability of **(4,4-Difluorocyclohexyl)methanol**, a well-designed stability study is essential. This involves subjecting the compound to accelerated degradation conditions (forced degradation) and analyzing the samples with a stability-indicating analytical method.

Protocol: Forced Degradation Study

This protocol outlines the conditions for stressing the compound to intentionally induce degradation, which helps in identifying potential degradation products and validating the analytical method.

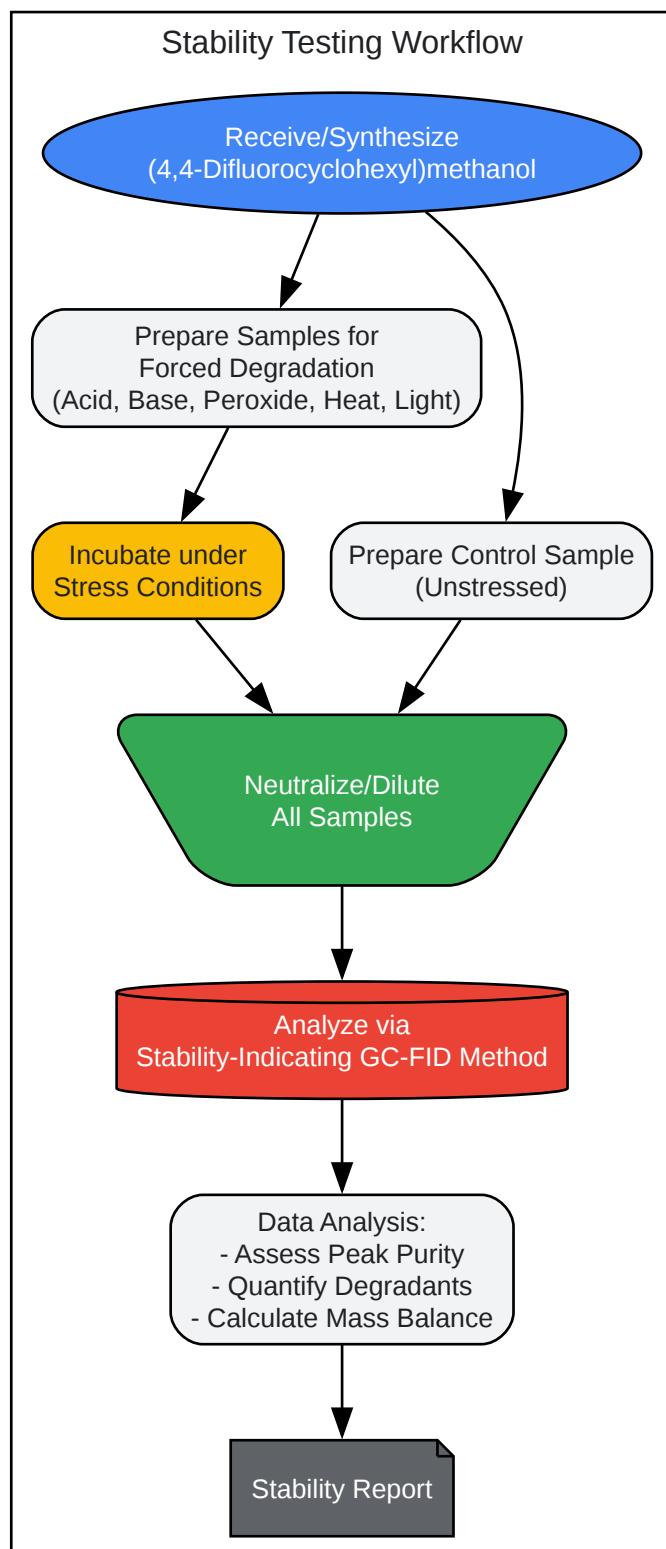
- Sample Preparation: Prepare a stock solution of **(4,4-Difluorocyclohexyl)methanol** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL.
- Acidic Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl. Incubate at 60 °C for 24 hours.
- Basic Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH. Incubate at 60 °C for 24 hours.
- Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide (H₂O₂). Store at room temperature, protected from light, for 24 hours.
- Thermal Stress: Place a vial of the neat compound or a solid-state sample in an oven at 80 °C for 48 hours.
- Photolytic Stress: Expose a solution of the compound in a quartz cuvette to a light source compliant with ICH Q1B guidelines, ensuring an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter.[\[10\]](#) Maintain a control sample protected from light.

- Analysis: After the designated stress period, neutralize the acidic and basic samples, dilute all samples to a suitable concentration, and analyze using the stability-indicating method described below.

Protocol: Stability-Indicating GC-FID Method

Given its boiling point and thermal stability, Gas Chromatography with a Flame Ionization Detector (GC-FID) is a suitable technique for purity and stability assessment.[6][13]

- Instrumentation: Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Carrier Gas: Helium or Hydrogen, at a constant flow rate (e.g., 1 mL/min).
- Oven Program:
 - Initial Temperature: 80 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 220 °C.
 - Final Hold: Hold at 220 °C for 5 minutes.
- Injector: Split/Splitless, 250 °C, Split ratio 50:1.
- Detector: FID, 280 °C.
- Injection Volume: 1 μ L.
- Sample Preparation: Dilute samples from the forced degradation study (or routine stability testing) to ~0.1 mg/mL in methanol or acetonitrile.
- Data Analysis: A method is considered stability-indicating if the peaks corresponding to degradation products are well-resolved from the main **(4,4-Difluorocyclohexyl)methanol** peak. Purity is calculated using the area percent method.



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Caption: A typical experimental workflow for a forced degradation study.

Conclusion

The stability of **(4,4-Difluorocyclohexyl)methanol** is robust, primarily due to the strength of the C-F bonds.^[1] However, its primary alcohol functionality presents a potential site for oxidative degradation, which is the main stability concern during long-term storage. By implementing a comprehensive storage strategy that includes refrigeration, inert atmosphere, and protection from light, the chemical integrity of this valuable building block can be preserved. Routine purity assessment using a validated, stability-indicating method such as GC-FID is essential for quality control and ensures the reliability of data generated in research and development applications.

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